

octyl isononanoate function as a cosmetic emollient

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Compound of Interest

Compound Name: Octyl isononanoate

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An In-depth Technical Guide to **Octyl Isononanoate** as a Cosmetic Emollient

Introduction

Octyl isononanoate, also known by its INCI name Ethylhexyl Isononanoate, is a versatile ester that serves as a key functional ingredient in a wide array of cosmetic and personal care products.[1] It is the reaction product of isononanoic acid and 2-ethylhexanol.[2][3] As a lightweight emollient, it is prized for its ability to impart a non-greasy, smooth, and soft feel to the skin.[4][5] Its unique branched-chain structure provides distinct sensory and functional benefits, including excellent spreadability and the ability to reduce the tackiness of heavier oils in a formulation.[2][6][7]

This technical guide provides a comprehensive overview of **octyl isononanoate** for researchers, scientists, and formulation professionals. It covers its physicochemical properties, mechanism of action, performance data, relevant experimental protocols for evaluation, and a summary of its safety profile.

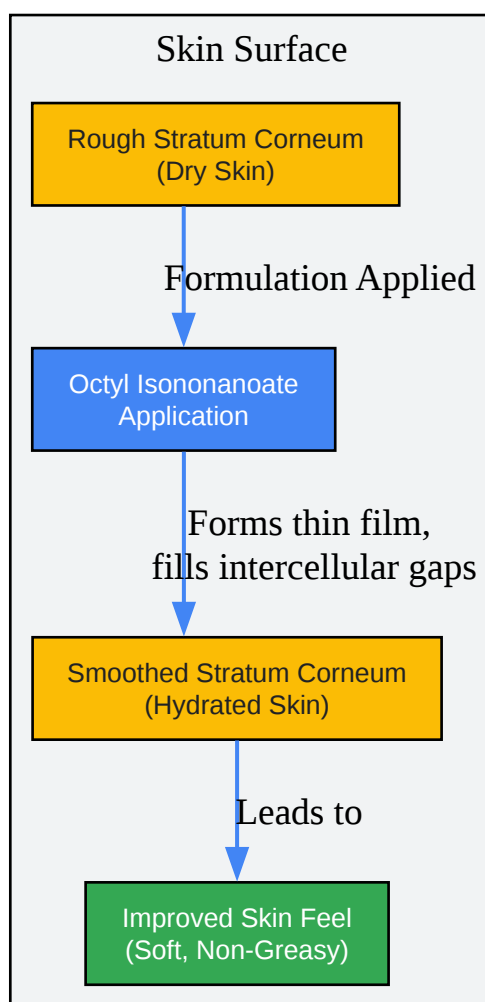
Physicochemical Properties

Octyl isononanoate is a clear, colorless liquid with a mild, characteristic fatty ester odor.[4][8] Its key properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	C ₁₇ H ₃₄ O ₂	[4]
CAS Number	84878-30-8 / 71566-49-9	[4][8]
Molar Weight	266.45 g/mol	[4]
Appearance	Clear, colorless liquid	[4][8]
Odor	Mild, characteristic fatty odor	[4][8]
Boiling Point	~294 °C to 304 °C	[4][6]
Melting Point	~ -20 °C	[4]
Flash Point	127 °C	[8][9]
Density	~0.86 – 0.88 g/cm ³	[4]
Solubility	Insoluble in water; Soluble in oils, alcohols, mineral oil, and vegetable oil.	[2][4]

Mechanism of Action as an Emollient

As an emollient, **octyl isononanoate** functions primarily at the surface of the stratum corneum. Its branched chemical structure prevents tight packing of molecules, resulting in a low viscosity and lightweight feel.[2][6] When applied to the skin, it forms a thin, semi-occlusive film that helps to reduce transepidermal water loss (TEWL), thereby maintaining skin hydration. This film smooths the skin's surface by filling in the spaces between desquamating corneocytes, which enhances light reflection and imparts a softer, more supple appearance. Its non-greasy nature is a key differentiator from heavier, more occlusive emollients.



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Fig. 1: Mechanism of skin surface enhancement by **Octyl Isononanoate**.

Performance Characteristics and Applications

Octyl isononanoate is valued for its multifunctional benefits in cosmetic formulations.[10] It serves as an emollient, detackifying agent, and solvent.[2][7] Its ability to enhance the solubility of active ingredients and UV filters makes it particularly useful in sun care products.[1][4]

Recommended Use Levels in Cosmetic Formulations:[11]

Product Type	Recommended Concentration (%)	Key Function(s)
Creams and Lotions	1 - 10%	Provides emollience and a smooth after-feel.
Sunscreens	2 - 8%	Acts as a solvent for UV filters; contributes to a non-greasy feel.
Hair Care (Conditioners, Serums)	1 - 5%	Imparts a silky, non-greasy feel to hair; enhances shine.
Color Cosmetics (Foundations, Lipsticks)	2 - 15%	Aids in pigment dispersion; provides a smooth application.
Fragrance Formulations	Up to 6% in concentrate	Serves as a carrier for fragrance oils.

Experimental Protocols for Efficacy Evaluation

The performance of **octyl isononanoate** as an emollient can be substantiated through a combination of sensory and instrumental analyses.

Protocol: Instrumental Measurement of Spreadability

This protocol uses the parallel-plate method to quantify the spreadability of an emollient, which correlates with its ease of application and skin feel.[\[12\]](#)

Objective: To determine the spreadability of **octyl isononanoate** by measuring the diameter of its spread under a constant weight over time.

Apparatus:

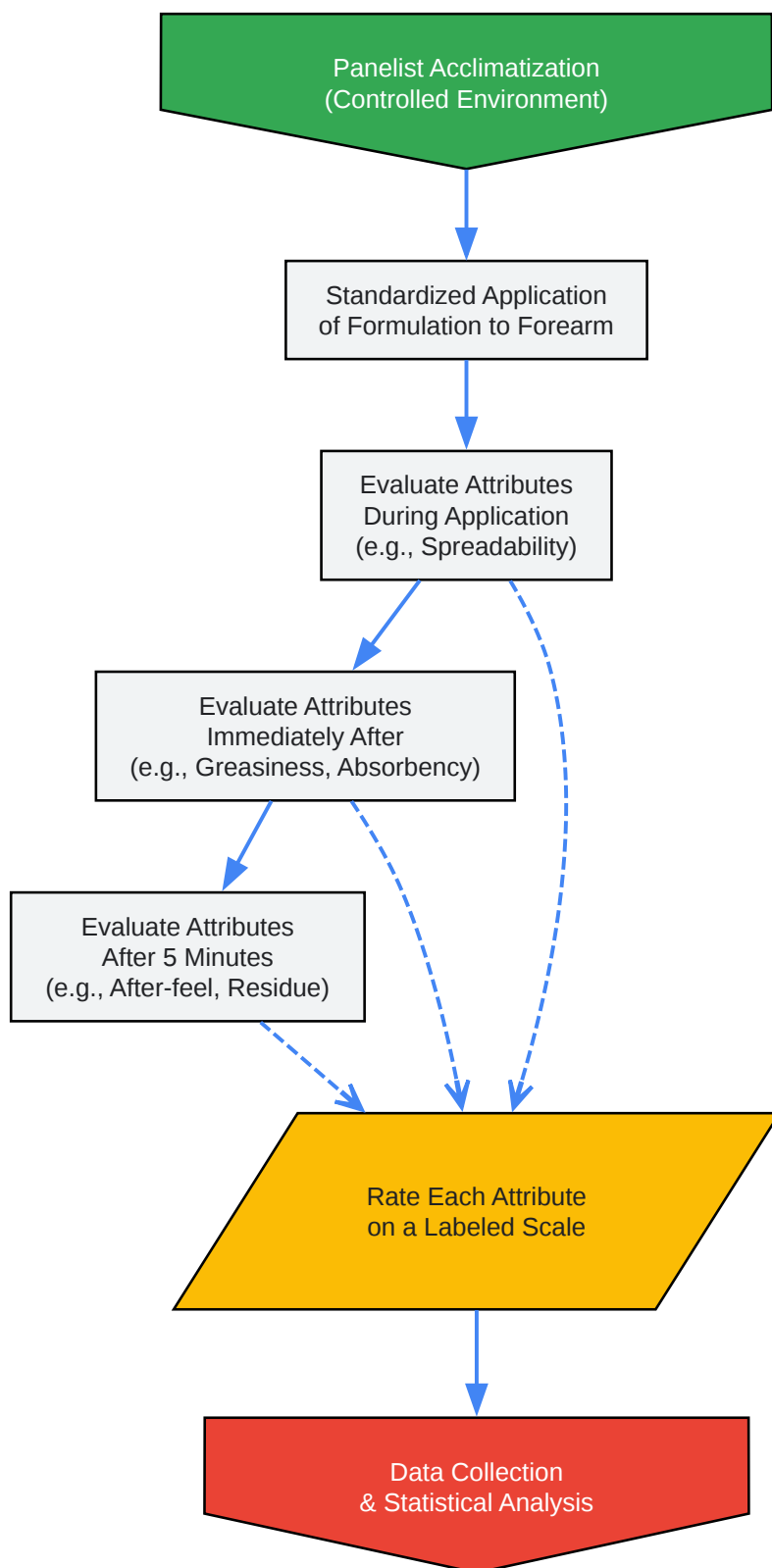
- Two flat, smooth glass plates (e.g., 20 cm x 20 cm)[\[12\]](#)
- Standardized weight (e.g., 125 g)[\[12\]](#)
- Ruler or caliper

- Stopwatch
- Analytical balance

Methodology:

- Ensure glass plates are clean, dry, and on a level horizontal surface.[\[12\]](#)
- Accurately weigh 1 g of the emollient ester and place it at the center of the bottom plate.[\[12\]](#)
- Carefully place the top glass plate over the sample, ensuring it is centered.
- Place the 125 g standardized weight on the center of the top plate and simultaneously start the stopwatch.[\[12\]](#)
- Record the diameter of the spread sample at specified time intervals (e.g., 1, 5, and 10 minutes).
- Calculate the spread area (S) for each time point using the formula: $S = \pi r^2$.
- The results can be plotted as spread area versus time to compare different emollients.





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